

Application Notes and Protocols for Oral Gavage Administration of SNAP 94847

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Compound of Interest

Compound Name: SNAP 94847

Cat. No.: B1681886

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the oral gavage administration of **SNAP 94847**, a potent and selective melanin-concentrating hormone receptor 1 (MCHR1) antagonist.^{[1][2]} The protocols outlined below are intended for preclinical research in rodent models and are based on established methodologies.

SNAP 94847 is orally active and has been utilized in various in vivo studies to investigate its effects on food-reinforced behavior, anxiety, and depression.^{[1][3][4][5]} Proper preparation and administration are crucial for obtaining reliable and reproducible results.

I. Compound Specifications and Solubility

SNAP 94847 is a potent MCHR1 antagonist with a high affinity for both mouse and rat receptors.^[1] The hydrochloride salt form is often used in research due to its enhanced water solubility and stability.^[1]

Parameter	Value	Reference
Molecular Weight (HCl salt)	515.03 g/mol	
Binding Affinity (K _i)	2.2 nM	[1]
Binding Affinity (K _d)	530 pM	[1][2]
Solubility	Soluble in DMSO and ethanol	

II. Pharmacokinetic Profile (Rats)

Understanding the pharmacokinetic properties of **SNAP 94847** is essential for designing experiments with appropriate dosing schedules and endpoints.

Parameter	Value	Reference
Bioavailability (Oral)	59%	[1]
Time to Significant Brain Penetration	60 minutes	[3]
Brain to Plasma Ratio (at 4h post-dosing)	2.3	[3]
Elimination Half-life	5.2 hours	[1][3]
Plasma Clearance	4.2 L/hr/kg	[1]
Blood Clearance	3.3 L/hr/kg	[1]

III. Recommended Vehicle for Oral Gavage

The most commonly cited vehicle for the oral gavage of **SNAP 94847** is a 20% solution of 2-hydroxypropyl- β -cyclodextrin (HP β CD) in sterile water.[3][6][7] This vehicle is effective for solubilizing the compound for in vivo administration.

IV. Experimental Protocols

A. Preparation of Dosing Solution

This protocol describes the preparation of a 1 mg/mL dosing solution of **SNAP 94847** in 20% HP β CD. The concentration can be adjusted based on the desired dose and the body weight of the animals.

Materials:

- **SNAP 94847** hydrochloride
- 2-hydroxypropyl- β -cyclodextrin (HP β CD)
- Sterile water for injection
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Sonicator (optional)
- Analytical balance
- Spatula

Procedure:

- Prepare the Vehicle:
 - Weigh the required amount of HP β CD to make a 20% (w/v) solution in sterile water. For example, to prepare 10 mL of vehicle, weigh 2 g of HP β CD.
 - Add the HP β CD to a sterile conical tube.
 - Add the appropriate volume of sterile water (e.g., 10 mL).
 - Vortex thoroughly until the HP β CD is completely dissolved. Gentle warming may aid in dissolution.
- Prepare the Dosing Solution:

- Weigh the required amount of **SNAP 94847** hydrochloride. For a 1 mg/mL solution in 10 mL of vehicle, weigh 10 mg of the compound.
- Add the weighed **SNAP 94847** to the prepared 20% HP β CD vehicle.
- Vortex vigorously for 5-10 minutes.
- If the compound is not fully dissolved, sonicate the solution in a water bath for 10-15 minutes, or until the solution is clear.
- Visually inspect the solution to ensure there are no visible particles before administration.
- Prepare the dosing solution fresh daily before each experiment.[\[3\]](#)

B. Oral Gavage Administration Procedure

This protocol provides a general guideline for administering **SNAP 94847** via oral gavage to rodents. All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

Materials:

- Prepared **SNAP 94847** dosing solution
- Appropriately sized gavage needles (e.g., 20-22 gauge for mice, 16-18 gauge for rats)
- Syringes (1 mL or 3 mL)
- Animal scale

Procedure:

- Animal Handling and Dosing:
 - Weigh the animal to determine the correct volume of the dosing solution to administer.
 - Gently but firmly restrain the animal.

- Measure the length of the gavage needle from the tip of the animal's nose to the last rib to ensure proper placement in the stomach.
- Draw the calculated volume of the **SNAP 94847** solution into the syringe fitted with the gavage needle.
- Carefully insert the gavage needle into the esophagus and advance it into the stomach.
- Slowly administer the solution.
- Gently remove the gavage needle.
- Monitor the animal for any signs of distress after the procedure.

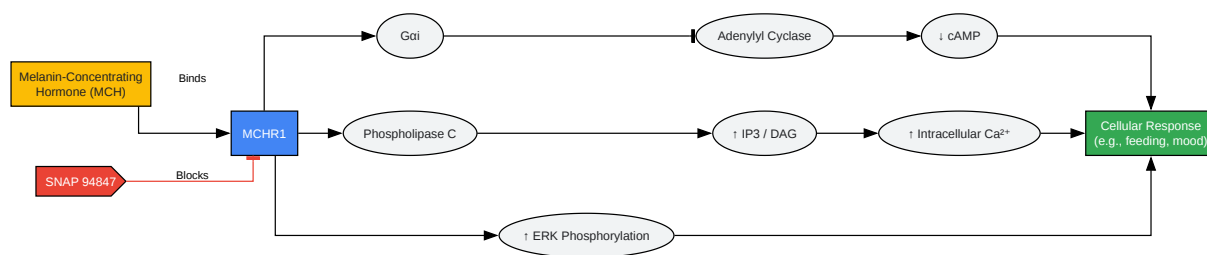
Dosage Recommendations:

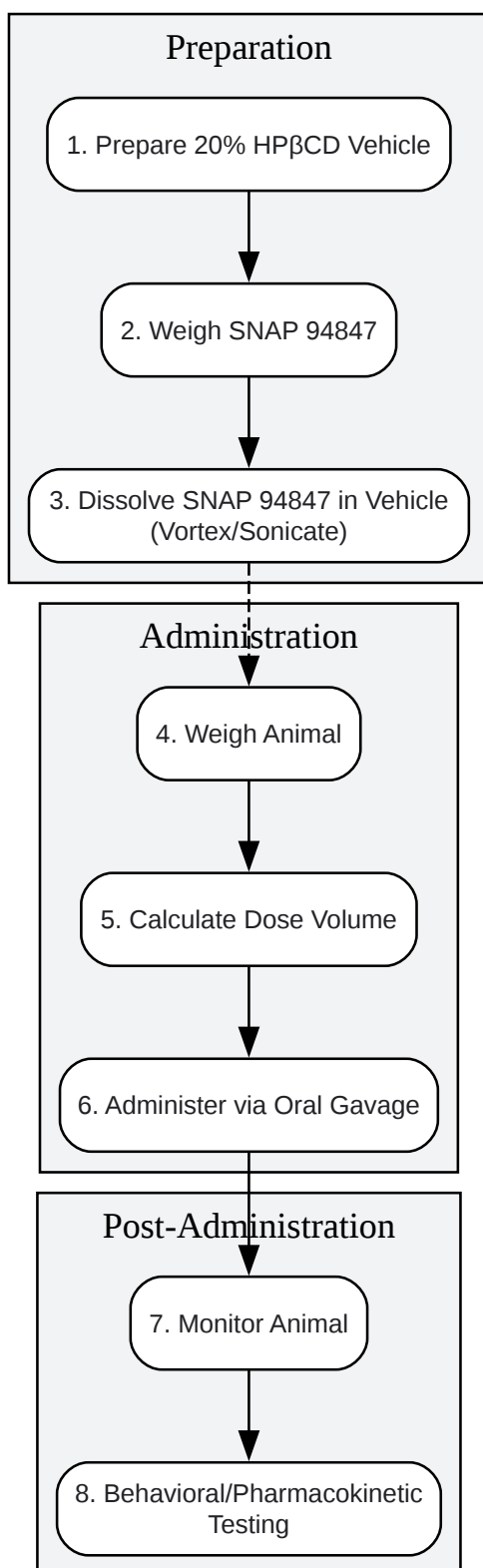
The appropriate dose of **SNAP 94847** will depend on the specific research question and animal model. The following doses have been used in published studies:

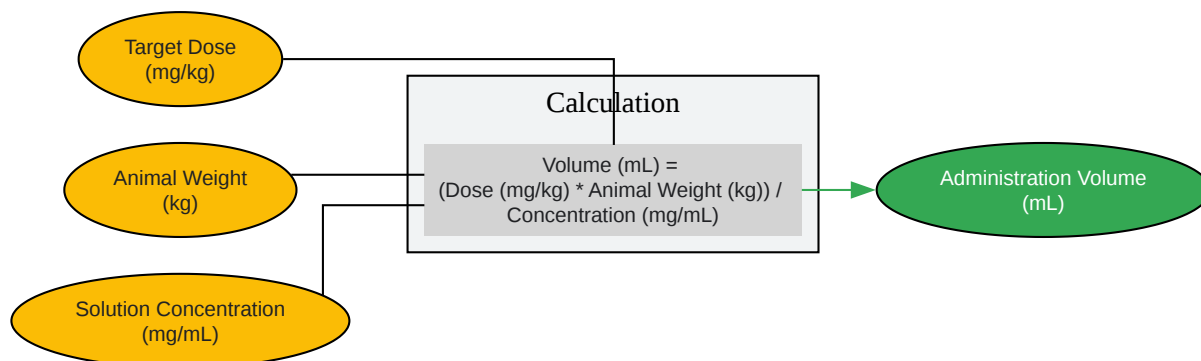
Species	Dose Range (Oral)	Study Context	Reference
Rat	3 - 30 mg/kg	Food-reinforced operant responding	
Rat	1 - 10 mg/kg	MCH-evoked water drinking (corresponds to 30-60% MCH1 receptor occupancy)	
Rat & Mouse	20 mg/kg	Locomotor activity, anxiety and depression models	[1] [4]

V. Visualizations

Signaling Pathway







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